

Current Understanding of Bederocin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bederocin

CAS No.: 757942-43-1

Cat. No.: S520694

Get Quote

The table below summarizes the core information found on **Bederocin**:

Aspect	Details
Classification	Diaryl-diamine-based inhibitor of methionyl-tRNA synthetase (MetRS) [1].
Primary Target	MetRS1 enzyme [1].
Relevance to Cross-Resistance	The MetRS2 enzyme, found in many Gram-negative bacteria, is naturally insensitive to Bederocin and other MetRS1 inhibitors. This is a key selectivity and potential resistance mechanism [1].

Experimental Context from Research

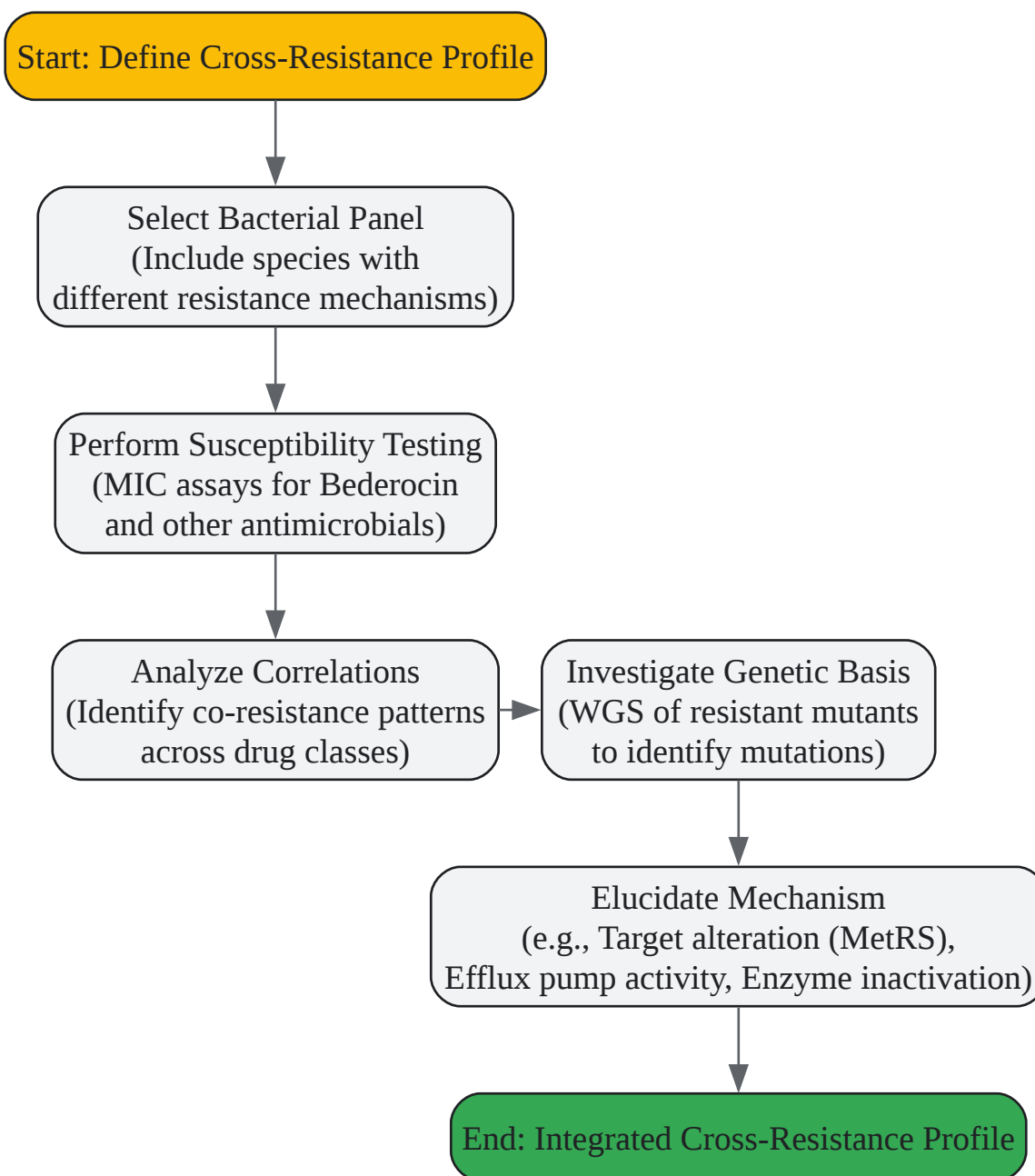
The primary study identified focuses on explaining the structural basis for the natural resistance of MetRS2 enzymes to **Bederocin**.

- Experimental Methodology:** The research used **X-ray crystallography** to determine the three-dimensional structures of a Gram-negative bacterial MetRS2 (from *Xanthomonas citri*) in several states: its ligand-free form, bound to its natural substrate (L-methionine), and bound to MetRS1 inhibitors, including **Bederocin** (REP8839) and REP3123 [1].
- Key Findings on Selectivity:** The structural analysis revealed that **Bederocin** binds to the amino acid-binding site and an auxiliary pocket of the MetRS1 enzyme. Polymorphisms (amino acid differences) in the methionine and auxiliary pockets of MetRS2 enzymes create a less favorable

binding environment for the inhibitor, explaining the innate insensitivity. The study showed that introducing mutations into these polymorphic residues in MetRS2 could affect both enzyme function and inhibitor binding affinity [1].

Logical Workflow for Profiling Cross-Resistance

The following diagram outlines a logical workflow for empirically determining the cross-resistance profile of an antimicrobial compound like **Bederocin**, based on standard practices in the field.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Molecular basis for diaryldiamine selectivity and competition ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Current Understanding of Bederocin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b520694#bederocin-cross-resistance-profile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com